

Application Notes and Protocols for 15(S)-Fluprostenol in Primary Cell Culture

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Compound of Interest

Compound Name: 15(S)-Fluprostenol

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These application notes provide a comprehensive guide for utilizing **15(S)-Fluprostenol**, a potent prostaglandin F2 α (FP) receptor agonist, in primary cell culture experiments. This document outlines its mechanism of action, provides quantitative data on its biological activity, and offers detailed protocols for its application in studying various cellular processes.

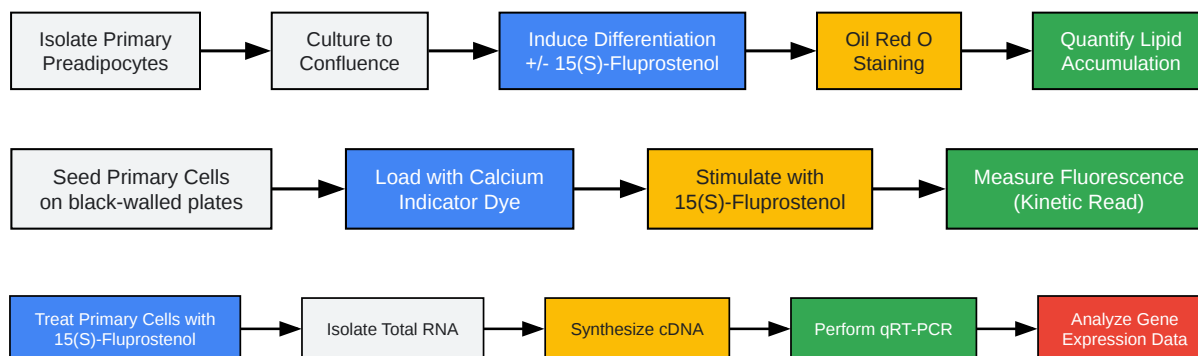
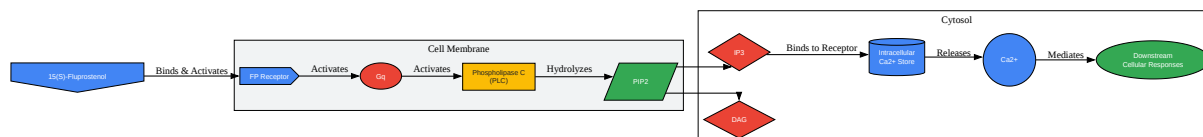
Introduction

15(S)-Fluprostenol is the (S)-isomer of Fluprostenol and a functional agonist of the prostaglandin F2 α (FP) receptor.^[1] It is often studied as the active metabolite of its isopropyl ester prodrug.^{[1][2]} As a selective FP receptor agonist, **15(S)-Fluprostenol** is a valuable tool for investigating a range of physiological and pathological processes in primary cell cultures. Its high potency allows for the elucidation of signaling pathways and cellular responses mediated by the FP receptor.

Mechanism of Action

15(S)-Fluprostenol exerts its effects by binding to and activating the FP receptor, a G-protein coupled receptor (GPCR). Upon activation, the FP receptor primarily couples to Gq proteins, initiating a downstream signaling cascade that includes the activation of phospholipase C (PLC). PLC, in turn, hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of calcium from intracellular stores, leading to a transient increase in cytosolic calcium concentration ([Ca²⁺]_i).

This calcium signaling plays a crucial role in mediating the diverse cellular responses to FP receptor activation.



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